

Basic Chemical Information of Pyridine Hydroiodide

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Compound Focus: Pyridine hydroiodide

CAS No.: 18820-83-2

Cat. No.: S1832926

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The table below summarizes the fundamental identifiers and properties of **pyridine hydroiodide** found in the search results:

Property	Details
CAS Number	18820-83-2 [1] [2] [3]
Molecular Formula	C_5H_6IN [1] [3]
Molecular Weight	207.01 - 207.02 g/mol [1] [2]
Other Names	Pyridinium iodide, pyridine hydroiodide [1] [2] [3]
Appearance	White to light yellow or light orange powder or crystal [1]
Melting Point	210 °C (decomposes) [1]
Density	2.09 g/cm ³ [1]
Water Solubility	Soluble [1]
Key Application	Used as a precursor for perovskites in photovoltaic applications [2]

Suggested Framework for Your Purity Comparison Guide

To construct the objective comparison guide you require, here is a proposed outline and methodologies you can employ, drawing from general analytical principles and the limited experimental concepts in the search results.

Analytical Techniques for Purity Validation

You can compare the performance of **pyridine hydroiodide** against other salts (like pyridine hydrochloride) using the following techniques:

- **Chromatographic Purity Analysis (e.g., HPLC):** This technique separates and quantifies the target compound from its impurities.
 - **Detailed Protocol:** The "linear calibration using two reference substances" (LCTRS) method can be adopted for accurate peak identification without needing a reference standard for every impurity [4]. This involves:
 - Selecting two available reference substances with retention times bracketing that of **pyridine hydroiodide**.
 - Establishing a linear relationship between the known standard retention times (StR) and their measured times on your specific HPLC system.
 - Using this calibration line to predict the retention time of **pyridine hydroiodide** and identify it accurately in a sample [4].
- **Thermal Behavior Analysis (e.g., Melting Point):** A sharp, well-defined melting point is a classic indicator of purity.
 - **Detailed Protocol:** The documented melting point for **pyridine hydroiodide** is **210 °C with decomposition** [1]. You would compare this to experimental data by:
 - Filling a capillary tube with a small sample of your compound.
 - Placing it in a melting point apparatus and heating it slowly (e.g., 1-2 °C per minute as you near the expected melting point).
 - Recording the temperature range at which the sample melts and decomposes. A lower or broader range indicates the presence of impurities.

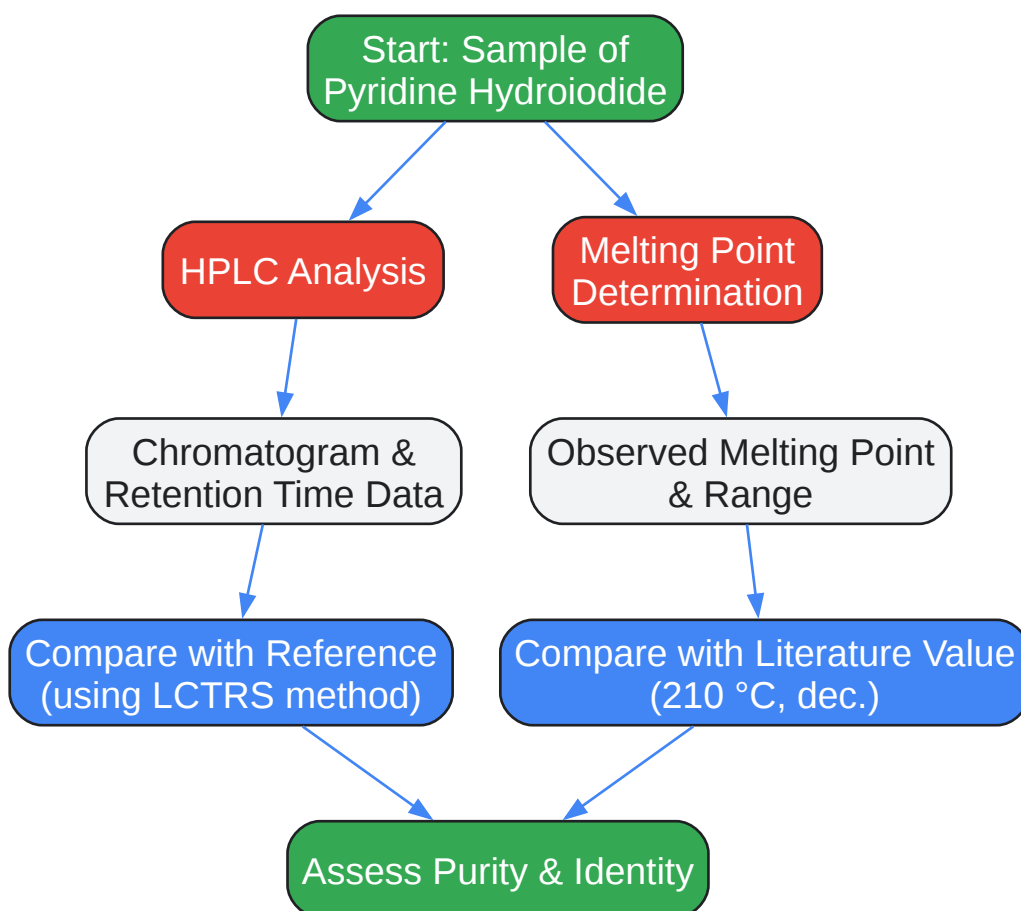
Suggested Comparative Analysis

Your guide can objectively compare **pyridine hydroiodide** with alternatives based on:

- **Purity Profile:** Compare the number and quantity of organic impurities detected via HPLC.
- **Structural Confirmation:** Use data from techniques like NMR and IR spectroscopy to confirm molecular structure.
- **Thermal Stability:** Compare melting point range and decomposition behavior with other pyridinium salts.
- **Application-Specific Performance:** In its application as a perovskite precursor [2], you could compare the efficiency and stability of the resulting photovoltaic devices when different pyridinium salts are used.

Experimental Workflow Diagram

The workflow for validating purity using the discussed methods can be visualized as follows:



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References

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2. China Pyridine CAS No.: 18820-83-2 Manufacturers... Hydroiodide [alfachemch.com]
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